

A Comprehensive Technical Guide to 2-Chloro-4-cyanopyridine

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Compound of Interest

Compound Name: 2-Chloro-4-cyanopyridine

Cat. No.: B057802

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-4-cyanopyridine is a pivotal chemical intermediate in the realms of pharmaceutical and agrochemical research and development. Its unique molecular structure, featuring a pyridine ring substituted with both a chloro and a cyano group, imparts a high degree of reactivity, making it a versatile building block for the synthesis of a wide array of complex, biologically active molecules. This guide provides an in-depth overview of its chemical properties, synthesis, applications, and safety protocols, tailored for professionals in the scientific community.

Core Physicochemical Properties

The fundamental properties of **2-Chloro-4-cyanopyridine** are summarized below, providing a critical resource for experimental design and execution.

Property	Value	Citations
CAS Number	33252-30-1	[1][2]
Molecular Formula	C ₆ H ₃ ClN ₂	[1][2][3]
Molecular Weight	138.55 g/mol	[1][2][3]
Appearance	White to off-white or light brown solid/powder	[3][4]
Melting Point	67-75 °C	[3]
Boiling Point	104-106 °C at 15 mmHg	[1][5]
Solubility	Insoluble in water; soluble in organic solvents like methanol and acetone.	[4][6]
Density	~1.314 g/cm ³	[6]
Flash Point	102.2 °C	[6]
Stability	Stable under normal storage conditions.	[6]

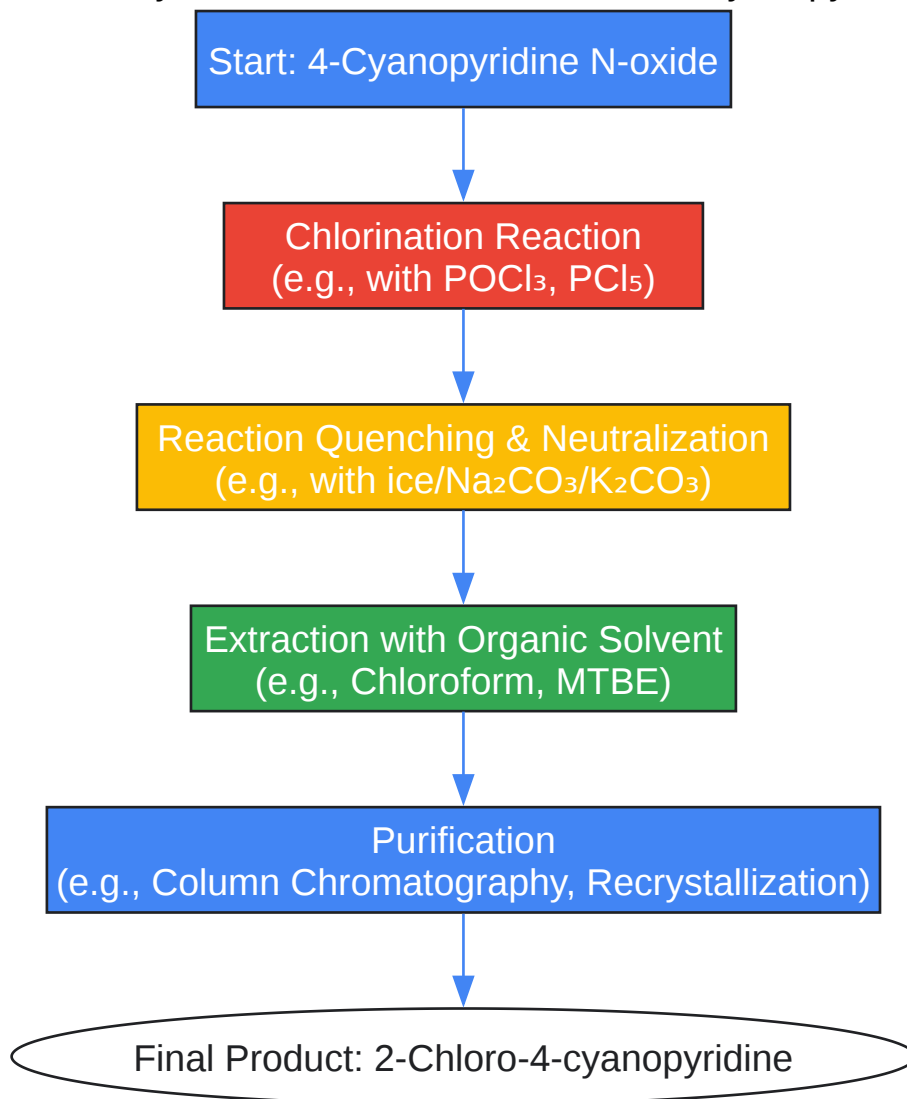
Synthesis and Reactivity

2-Chloro-4-cyanopyridine is primarily synthesized from 4-cyanopyridine N-oxide. The process involves a chlorination reaction that can be achieved through several methods. Its reactivity is characterized by the active chlorine atom, which is susceptible to nucleophilic substitution, and the cyano group, which can undergo various transformations. This dual reactivity makes it a valuable precursor in organic synthesis.[6]

Synthetic Workflow

The general workflow for the synthesis of **2-Chloro-4-cyanopyridine** from 4-cyanopyridine N-oxide is depicted below. This process typically involves a chlorinating agent and subsequent purification steps.

General Synthesis Workflow for 2-Chloro-4-cyanopyridine



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Caption: A diagram illustrating the key stages in the synthesis of **2-Chloro-4-cyanopyridine**.

Experimental Protocols for Synthesis

Several detailed methodologies for the synthesis of **2-Chloro-4-cyanopyridine** have been reported. Below are summaries of established experimental protocols.

Method 1: Using Phosphorus Oxychloride and Triethylamine[7]

- **Reaction Setup:** A reaction flask is charged with 4-cyanopyridine-N-oxide and 1,2-dichloroethane.
- **Reagent Addition:** Phosphorus oxychloride is added, and the system is cooled to $-2\pm 2^{\circ}\text{C}$.
- **Controlled Reaction:** Triethylamine is added dropwise over 2 hours, followed by a 2-hour incubation period.
- **Workup:** The reaction mixture is concentrated, and water is added to precipitate the solid product.
- **Isolation:** The solid is collected by suction filtration and rinsed with water to yield **2-chloro-4-cyanopyridine**.

Method 2: High-Temperature Reaction with Phosphorus Oxychloride[7]

- **Initial Mixture:** 4-cyanopyridine N-oxide is slurried in phosphorus oxychloride (POCl_3).
- **Heating Protocol:** The slurry is heated to 80°C for 5 hours until a clear solution forms, then heated further to 100°C for 24 hours.
- **Quenching and pH Adjustment:** After cooling, the mixture is slowly added to a pH 7 buffer, maintaining the temperature at $15\text{-}35^{\circ}\text{C}$ and the pH at 5-6 with the addition of NaOH.
- **Extraction and Purification:** The product is extracted into methyl tert-butyl ether (MTBE), treated with charcoal, filtered, and the solvent is switched to heptane to recover the product by filtration.

Method 3: Reflux with Phosphorus Oxychloride and Phosphorus Pentachloride[7]

- **Reagent Combination:** A mixture of 4-cyanopyridine N-oxide, phosphorus oxychloride, and phosphorus pentachloride is prepared.
- **Reaction Conditions:** The mixture is refluxed at $120^{\circ}\text{-}130^{\circ}\text{C}$ for 6 hours and then stirred at room temperature for 12 hours.

- **Workup:** The reaction mixture is carefully poured into a mixture of ice and sodium/potassium carbonate.
- **Extraction and Purification:** The product is extracted with chloroform, and the solvent is removed. The residue is purified by column chromatography on silica gel to afford **2-chloro-4-cyanopyridine**.

Applications in Drug Discovery and Organic Synthesis

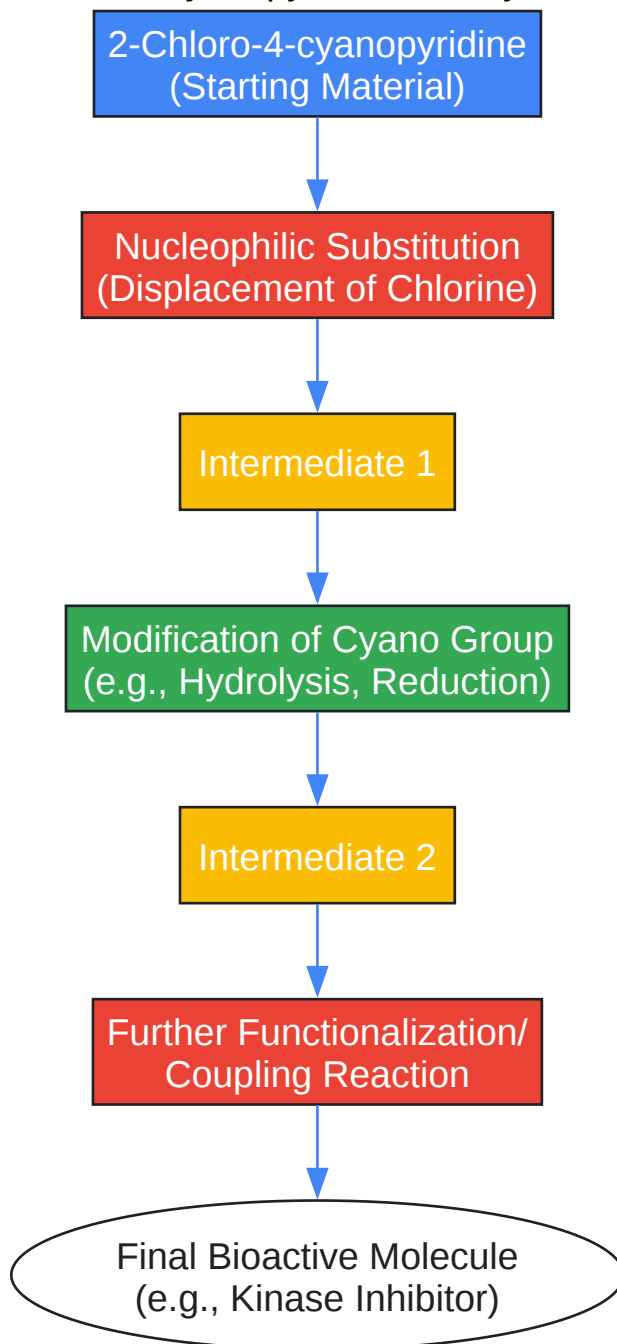
2-Chloro-4-cyanopyridine is a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals.[3] Its functional groups serve as reactive sites for nucleophilic substitution and coupling reactions, enabling the construction of more complex molecular architectures.[4]

Role in the Synthesis of Bioactive Molecules

This compound is instrumental in the development of anti-inflammatory and anti-cancer drugs. [3] It serves as a foundational structure for creating molecules that can interact with specific biological targets. For example, it is used in the synthesis of inhibitors for enzymes like matrix metalloproteinase-13 (MMP-13), which is implicated in osteoarthritis, and Pim-1 kinase, a target in cancer therapy.[5][7] It has also been used in the preparation of TRPA1 antagonists for the treatment of pain and inflammatory diseases.[4]

The diagram below illustrates the role of **2-Chloro-4-cyanopyridine** as a key intermediate in a multi-step synthesis of a hypothetical bioactive molecule.

Role of 2-Chloro-4-cyanopyridine in a Synthetic Pathway



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Caption: Logical flow of a synthetic route starting from **2-Chloro-4-cyanopyridine**.

Safety and Handling

Proper handling of **2-Chloro-4-cyanopyridine** is essential due to its potential hazards. The following table summarizes the key safety information.

Hazard Type	Description and Precautionary Measures	Citations
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled. Avoid ingestion, skin contact, and inhalation of dust/vapor.	[2] [8]
Skin and Eye Irritation	Causes skin and serious eye irritation. Wear protective gloves, clothing, and eye/face protection. In case of contact, rinse thoroughly with water.	[2] [8]
Respiratory Irritation	May cause respiratory irritation. Use only outdoors or in a well-ventilated area. Avoid breathing dust.	[1]
Handling	Avoid contact with skin and eyes. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.	[1] [9]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store locked up.	[1] [9]
Incompatible Materials	Strong oxidizing agents, acids, bases, and metals.	[1] [9]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.	[1]
First Aid (Skin)	Wash off with soap and plenty of water. Seek medical	[1]

attention if irritation persists.

First Aid (Inhalation)

Move person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1]

First Aid (Ingestion)

Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately. [1]

Conclusion

2-Chloro-4-cyanopyridine is a compound of significant interest to the chemical and pharmaceutical industries. Its well-defined physicochemical properties, established synthetic routes, and versatile reactivity make it an indispensable tool for the creation of novel molecules with therapeutic and agrochemical potential. Adherence to strict safety protocols is paramount when handling this compound to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide serves as a foundational resource for researchers and developers working with this important chemical intermediate.

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